

Introduction: The Versatile Pyrazole-4-Carboxylic Acid Scaffold

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Compound of Interest

Compound Name: *3-Methyl-1-propyl-1H-pyrazole-4-carboxylic acid*

CAS No.: 705269-96-1

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The pyrazole ring system, a five-membered heterocycle containing two adjacent nitrogen atoms, is a cornerstone of medicinal chemistry and agrochemistry.^{[1][2][3]} First named by Ludwig Knorr in 1883, this aromatic scaffold has demonstrated a remarkable breadth of biological activities.^{[1][4]} Among its many derivatives, substituted pyrazole-4-carboxylic acids have emerged as a "privileged scaffold," a molecular framework that is capable of binding to a wide range of biological targets. This versatility has led to their development as anticancer, antifungal, anti-inflammatory, and hypoglycemic agents.^{[2][3][4][5][6][7][8][9]}

The power of this scaffold lies in its unique combination of features. The pyrazole ring can participate in hydrogen bonding, metal chelation, and π - π stacking interactions, while the carboxylic acid at the 4-position provides a crucial anchor point for binding to enzyme active sites. Furthermore, the other positions on the ring (1, 3, and 5) are readily amenable to substitution, allowing for the fine-tuning of steric, electronic, and pharmacokinetic properties. This guide, intended for researchers and drug development professionals, provides a comprehensive overview of the synthesis, structure-activity relationships (SAR), and key experimental methodologies associated with this important class of molecules.

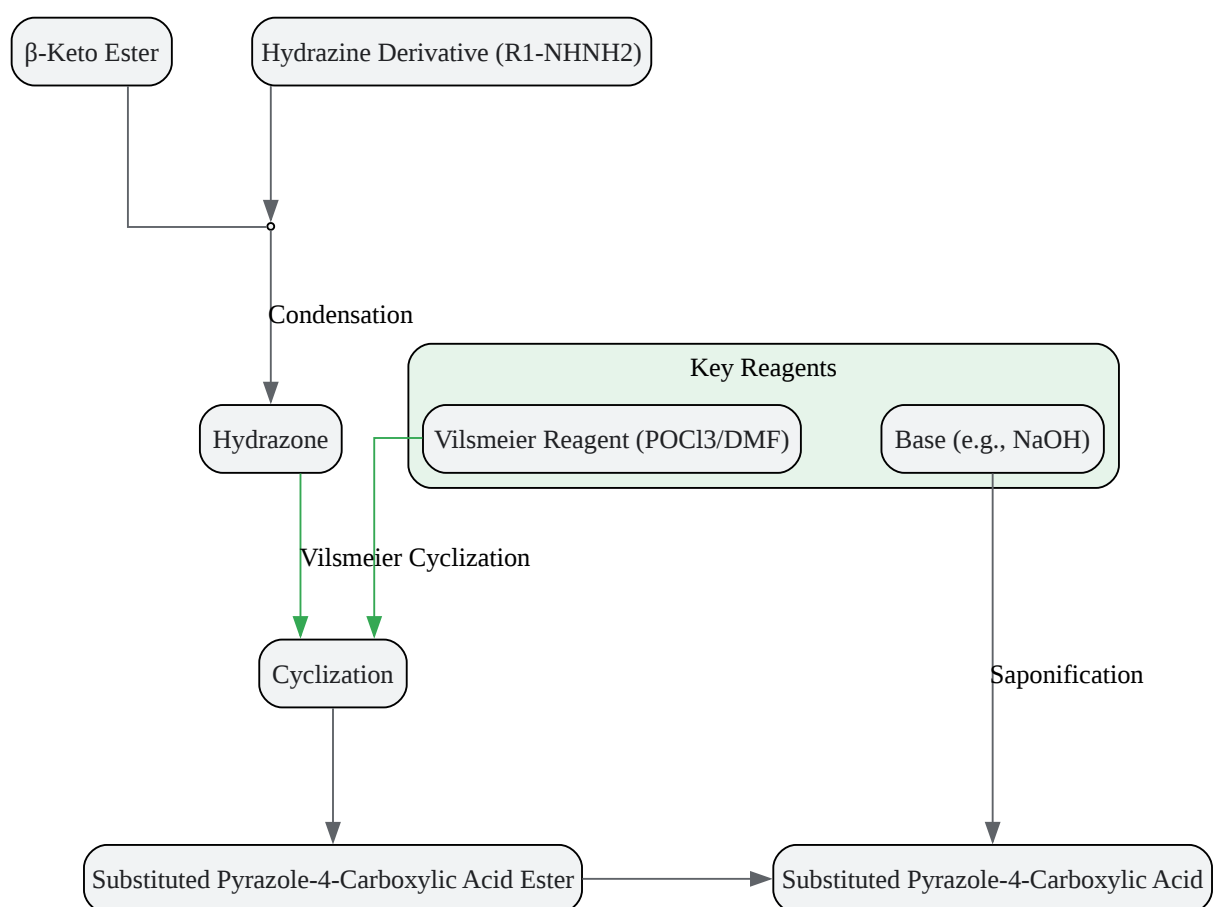
Core Synthetic Strategies: Building the Pyrazole Framework

The construction of the substituted pyrazole-4-carboxylic acid core can be achieved through several strategic approaches. The choice of method is often dictated by the availability of starting materials, the desired substitution pattern, and the need for scalability. The primary strategies involve either building the heterocyclic ring from acyclic precursors (cyclization) or functionalizing a pre-existing pyrazole ring.

Cyclocondensation Reactions: The Foundational Approach

The most prevalent method for synthesizing the pyrazole ring is the cyclocondensation of a 1,3-dicarbonyl compound (or a synthetic equivalent) with a hydrazine derivative.^[10] This approach offers a high degree of flexibility in introducing substituents at various positions of the final pyrazole ring.

A particularly effective and widely used variation is the Vilsmeier-Haack reaction. This reaction utilizes a Vilsmeier reagent (formed from phosphorus oxychloride and a substituted amide like DMF) to achieve cyclization of hydrazones derived from active methylene compounds, such as β -keto esters.^{[11][12][13]} The reaction proceeds through the formation of a chloromethyleniminium ion which attacks the active methylene carbon, leading to cyclization and subsequent formation of the pyrazole-4-carboxylic acid ester.^[11]



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Caption: General Synthetic Workflow via Vilsmeier Cyclization.

The efficiency of these reactions can often be improved using modern techniques. For instance, microwave-assisted synthesis has been shown to dramatically reduce reaction times while increasing product yields compared to conventional heating methods.^[11]

Table 1: Comparison of Conventional vs. Microwave-Assisted Vilsmeier Synthesis

Entry	Substituent (R)	Method	Time (h)	Yield (%)
1	Phenyl	Conventional	4	78
2	Phenyl	Microwave	0.05	90
3	4-Chlorophenyl	Conventional	4	75
4	4-Chlorophenyl	Microwave	0.05	88

Data adapted from Synthesis of Novel 1-H-Pyrazole-4-carboxylic Acid Esters by Conventional and Microwave Assisted Vilsmeier Cyclization of Hydrazones of β -Keto Esters.[11]

Multi-Component Reactions (MCRs): A Strategy for Efficiency

Modern synthetic chemistry emphasizes efficiency, atom economy, and environmental friendliness. One-pot, multi-component reactions (MCRs) are exemplary in this regard, allowing for the construction of complex molecules from simple precursors in a single step. Substituted pyrazole-4-carboxylic acid esters can be synthesized via a three-component reaction involving an aldehyde, a β -keto ester (like ethyl acetoacetate), and a hydrazine derivative.[12] These reactions are often facilitated by innovative catalysts, such as recyclable magnetic ionic liquids, which simplify purification and align with the principles of green chemistry.[12]

Post-Cyclization Modification

An alternative to building the ring from scratch is to introduce the carboxylic acid group onto a pre-formed pyrazole ring. This is typically achieved by first halogenating the pyrazole at the 4-position (e.g., using NBS or Br_2), followed by a halogen-metal exchange at low temperatures (e.g., with *n*-butyllithium) and subsequent quenching of the resulting lithiated intermediate with carbon dioxide.[14] While effective, this method often requires cryogenic conditions and highly reactive organometallic reagents, making it less suitable for large-scale industrial production compared to cyclization strategies.[15]

Biological Applications & Structure-Activity Relationships (SAR)

The therapeutic potential of substituted pyrazole-4-carboxylic acids is vast, with derivatives showing potent activity in oncology, infectious diseases, and metabolic disorders.[8][16] Understanding the structure-activity relationship (SAR) is critical for optimizing lead compounds into clinical candidates.

Anticancer Activity: Inhibition of ALKBH1

Recent studies have identified 1H-pyrazole-4-carboxylic acid derivatives as potent inhibitors of the DNA 6mA demethylase ALKBH1, a promising target in gastric cancer.[5] SAR studies revealed several key insights:

- **The Pyrazole Core:** The unsubstituted 1H-pyrazole ring is essential for activity. The nitrogen at the 2-position and the carboxylic acid at the 4-position are believed to chelate with a manganese ion in the enzyme's active site. Moving the carboxylic acid to the 3-position resulted in a 1200-fold decrease in activity.[5]
- **N1-Substitution:** A large, substituted pyrimidinyl group at the N1 position is highly favorable for potent inhibition.
- **C5-Substitution:** Small halogen substituents like chlorine at the C5 position can enhance potency.

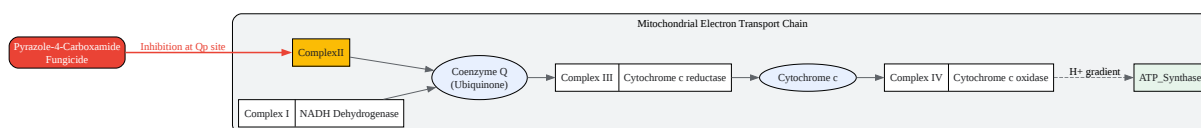
Table 2: Structure-Activity Relationship (SAR) of 1H-Pyrazole-4-carboxylic Acid Derivatives as ALKBH1 Inhibitors

Compound	N1-Substituent	C5-Substituent	ALKBH1 IC ₅₀ (μM)
3	Phenyl	H	2.55
29	5-(benzyloxy)pyrimidin-2-yl	Cl	0.031
11	Phenyl (Carboxylic acid at C3)	H	>1000

Data adapted from Structural Optimization and Structure–Activity Relationship of 1H-Pyrazole-4-carboxylic Acid Derivatives as DNA 6mA Demethylase ALKBH1 Inhibitors.[5]

Antifungal Activity: Targeting Succinate Dehydrogenase (SDH)

Many commercial fungicides are pyrazole carboxamides, derived from pyrazole-4-carboxylic acids. These molecules act by inhibiting succinate dehydrogenase (SDH), a key enzyme in the mitochondrial electron transport chain.[6] The amide portion of the molecule is crucial for this activity. Molecular docking studies suggest that the pyrazole-4-carboxamide binds to the Qp site of the SDH enzyme.[6] Key interactions include hydrogen bonds between the carboxamide oxygen and the amino acid residues TRP173 and TYR58.[6] The difluoromethyl group at the C3 position is a common feature in modern fungicides of this class, contributing to enhanced potency.



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Caption: Mechanism of Action: SDH Inhibition by Pyrazole Carboxamides.

Hypoglycemic Activity

Certain substituted pyrazole-4-carboxylic acids have also been evaluated as potential treatments for diabetes, demonstrating in vivo hypoglycemic activity.[7][13] The development in this area highlights the scaffold's potential to address metabolic diseases.[4]

Key Experimental Protocols

The translation of chemical design into tangible results relies on robust and reproducible experimental protocols. The following sections provide validated, step-by-step methodologies

for the synthesis, characterization, and preliminary biological evaluation of a representative substituted pyrazole-4-carboxylic acid.

Protocol 1: Synthesis of Ethyl 1-phenyl-1H-pyrazole-4-carboxylate via Vilsmeier Cyclization

This protocol is adapted from the general procedure for Vilsmeier cyclization of hydrazones of β -keto esters.^[11]

Materials:

- Ethyl acetoacetate
- Phenylhydrazine
- Dimethylformamide (DMF), dry
- Phosphorus oxychloride (POCl_3)
- Crushed ice
- Sodium hydroxide (NaOH), dilute solution
- Ethyl acetate
- Petroleum ether
- Silica gel (60-120 mesh) for column chromatography

Procedure:

- **Hydrazone Formation (Step 1):** In a round-bottom flask, combine ethyl acetoacetate (1 equiv.) and phenylhydrazine (1 equiv.) in ethanol. Stir the mixture at room temperature for 1-2 hours until thin-layer chromatography (TLC) indicates the consumption of the starting materials. Remove the solvent under reduced pressure to obtain the crude hydrazone, which can be used in the next step without further purification.

- Vilsmeier Reagent Preparation & Cyclization (Step 2): In a separate three-necked flask equipped with a dropping funnel and a calcium chloride guard tube, add dry DMF (4 mL per 0.001 mol of hydrazone). Cool the flask in an ice bath.
- Slowly add phosphorus oxychloride (POCl_3 , 3 equiv.) dropwise to the cold, stirred DMF. Maintain the temperature below 5°C during the addition.
- After the addition is complete, add the crude hydrazone (1 equiv.) from Step 1 to the Vilsmeier reagent solution.
- Allow the reaction mixture to warm to room temperature and then heat at $70\text{--}80^\circ\text{C}$ for approximately 4 hours. Monitor the reaction progress by TLC.
- Work-up and Purification (Step 3): Once the reaction is complete, carefully pour the reaction mixture onto a beaker of crushed ice.
- Neutralize the mixture by slowly adding a dilute aqueous solution of sodium hydroxide until the pH is ~ 7 . A precipitate should form.
- Allow the mixture to stand overnight to ensure complete precipitation.
- Filter the pale yellow precipitate, wash with cold water, and dry.
- Purify the crude product by silica gel column chromatography using an ethyl acetate/petroleum ether mixture (e.g., 15:85 v/v) as the eluent to yield the pure ethyl 1-phenyl-1H-pyrazole-4-carboxylate.

Protocol 2: Standard Characterization

The identity and purity of the synthesized compound must be rigorously confirmed.

- Nuclear Magnetic Resonance (NMR): Dissolve a small sample in a suitable deuterated solvent (e.g., CDCl_3 or DMSO-d_6).
 - ^1H NMR should confirm the presence of protons on the pyrazole ring (a singlet typically around δ 8.0-8.9 ppm), the ethyl ester group, and the phenyl group.^[5]

- ^{13}C NMR will show characteristic signals for the pyrazole ring carbons, the ester carbonyl carbon (around δ 162 ppm), and the phenyl carbons.[5]
- Mass Spectrometry (MS): Use High-Resolution Mass Spectrometry (HRMS) with ESI ionization to confirm the exact mass of the compound, typically observing the $[\text{M}+\text{H}]^+$ ion.[5]
- High-Performance Liquid Chromatography (HPLC): Determine the purity of the final compound by injecting a solution onto a C18 column and eluting with a suitable mobile phase (e.g., methanol/water with 0.1% formic acid). Purity should ideally be >95%.[5]

Protocol 3: In Vitro Antifungal Mycelial Growth Inhibition Assay

This protocol provides a general workflow for assessing the antifungal activity of synthesized compounds.[6]

Materials:

- Synthesized pyrazole compound
- Target phytopathogenic fungi (e.g., *Botrytis cinerea*)
- Potato Dextrose Agar (PDA) medium
- Dimethyl sulfoxide (DMSO)
- Sterile petri dishes
- Commercial fungicide (e.g., Boscalid) as a positive control

Procedure:

- Stock Solution Preparation: Dissolve the test compound and the positive control in DMSO to prepare stock solutions (e.g., 10 mg/mL).
- Medium Preparation: Prepare PDA medium according to the manufacturer's instructions. Autoclave to sterilize and then cool to 50-60°C.

- **Dosing:** Add the appropriate volume of the stock solution to the molten PDA to achieve the desired final test concentrations (e.g., 50 µg/mL). Also prepare a control plate containing only DMSO.
- **Plating:** Pour the PDA medium containing the test compound, control, or DMSO into sterile petri dishes and allow them to solidify.
- **Inoculation:** Using a sterile cork borer, cut a mycelial disc (e.g., 5 mm diameter) from the edge of an actively growing culture of the target fungus.
- Place the mycelial disc, mycelium-side down, in the center of each prepared petri dish.
- **Incubation:** Incubate the plates at a suitable temperature (e.g., 25°C) in the dark.
- **Measurement:** After a set period (e.g., 72 hours), when the mycelial growth in the DMSO control plate has reached a specific diameter, measure the diameter of the fungal colony in all plates.
- **Calculation:** Calculate the percentage of inhibition using the formula:
 - $\text{Inhibition (\%)} = [(\text{Diameter of control} - \text{Diameter of treatment}) / \text{Diameter of control}] \times 100$

Conclusion and Future Outlook

Substituted pyrazole-4-carboxylic acids represent a highly validated and exceptionally versatile scaffold in modern chemical research. Their synthetic accessibility, coupled with the ability to precisely modify their structure to target diverse biological systems, ensures their continued relevance. From the Vilsmeier cyclization in the lab to multi-component reactions for industrial scale-up, the methods for their preparation are mature and adaptable. The profound impact of their derivatives, from ALKBH1 inhibitors in oncology to SDH inhibitors in agriculture, underscores the chemical and biological significance of this core structure.

Future research will likely focus on several key areas: expanding the therapeutic applications to new disease targets, employing computational chemistry to design next-generation inhibitors with enhanced selectivity and reduced off-target effects, and developing even more sustainable and efficient synthetic methodologies. For drug development professionals and research

scientists, the substituted pyrazole-4-carboxylic acid core will undoubtedly remain a fertile ground for discovery and innovation.

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